

Phenylhydrazine: A Comprehensive Safety and Handling Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Phenylhydrazine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Phenylhydrazine and its salts are versatile chemical reagents widely employed in pharmaceutical synthesis, the creation of agrochemicals, and as a common laboratory agent, most notably in the Fischer indole synthesis. However, its utility is matched by its significant toxicological profile, necessitating a thorough understanding of its hazards and strict adherence to safety protocols. This guide provides a comprehensive overview of the safety data for **phenylhydrazine**, detailed experimental protocols for its use, and clear visualizations to ensure safe handling and emergency preparedness in a laboratory setting.

Hazard Identification and Classification

Phenylhydrazine is classified as a highly hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its dangers.

Signal Word: Danger^[1]^[2]

GHS Pictograms:

- Skull and Crossbones (GHS06): Acute Toxicity (fatal if swallowed, in contact with skin, or if inhaled)^[2]

- Health Hazard (GHS08): Carcinogenicity, Germ Cell Mutagenicity, Specific Target Organ Toxicity[2]
- Exclamation Mark (GHS07): Skin Irritation, Skin Sensitization, Eye Irritation
- Environment (GHS09): Hazardous to the Aquatic Environment[2]

Hazard Statements (H-Statements): A comprehensive list of hazard statements for **phenylhydrazine** is provided in the table below. These statements detail the nature of the hazards associated with this chemical.

H-Statement	Description[1][3][4]
H227	Combustible liquid
H301	Toxic if swallowed
H311	Toxic in contact with skin
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H319	Causes serious eye irritation
H331	Toxic if inhaled
H341	Suspected of causing genetic defects
H350	May cause cancer
H372	Causes damage to organs through prolonged or repeated exposure
H400	Very toxic to aquatic life

Physical and Chemical Properties

Understanding the physical and chemical properties of **phenylhydrazine** is crucial for its safe storage and handling.

Property	Value
Appearance	Colorless to pale-yellow liquid or solid[5]
Odor	Faint, aromatic[6]
Melting Point	19.5 °C (67.1 °F; 292.6 K)[7]
Boiling Point	243.5 °C (470.3 °F; 516.6 K) (decomposes)[7]
Flash Point	88 °C (190 °F; 361 K)[6]
Density	1.0978 g/cm ³ [7]
Solubility	Sparingly soluble in water; miscible with ethanol, diethyl ether, chloroform, and benzene[7]
Vapor Pressure	0.04 mmHg (25°C)[6]

Toxicological Data

Phenylhydrazine exhibits significant toxicity through various routes of exposure. The following table summarizes key toxicological data.

Test	Species	Route	Value
LD50[4]	Rat	Oral	188 mg/kg
LD50[8]	Mouse	Oral	175 mg/kg
LD50[8]	Rabbit	Oral	80 mg/kg
LD50[8]	Guinea Pig	Oral	80 mg/kg
LD50[4]	Rabbit	Dermal	90 mg/kg
LC50[8]	Rat	Inhalation	2610 mg/m ³
LC50[8]	Mouse	Inhalation	2120 mg/m ³

Experimental Protocols

Acute Oral Toxicity Testing (Based on OECD Guideline 423)

The acute oral toxicity of **phenylhydrazine**, as indicated by the LD50 values in the table above, is determined using standardized methods such as the OECD Test Guideline 423 (Acute Toxic Class Method).^[6]^[9]

Objective: To determine the acute oral toxicity of a substance and classify it according to the GHS.^[9]

Methodology:

- Animal Selection: Healthy, young adult rodents (typically rats) of a single sex are used.^[6]
- Dose Preparation and Administration: The test substance is administered orally in a stepwise procedure using a limited number of animals at each step. Dosing is typically done by gavage.^[6] For substances not soluble in water, an appropriate vehicle like corn oil may be used.^[2] The volume administered should generally not exceed 1 mL/100g of body weight for rodents.^[2]
- Observation Period: Animals are observed for a period of at least 14 days for signs of toxicity and mortality.^[8]
- Endpoints: The primary endpoint is mortality. The number of animals that die within a defined period after administration of a particular dose is recorded. This data is used to classify the substance into a specific toxicity class.^[9]

Skin Irritation Testing (Based on OECD Guideline 439)

The skin irritation potential of **phenylhydrazine** is assessed using in vitro methods like the OECD Test Guideline 439, which utilizes a Reconstructed Human Epidermis (RhE) model.^[3]^[10]^[11]

Objective: To identify substances that are irritant to the skin.^[3]

Methodology:

- Test System: A three-dimensional RhE model, which mimics the upper layers of human skin, is used.[\[3\]](#)[\[11\]](#)
- Application of Test Substance: The test chemical is applied topically to the surface of the RhE tissue.[\[3\]](#)
- Exposure and Incubation: Following a defined exposure period, the tissue is rinsed and incubated.
- Viability Assessment: Cell viability is determined using a colorimetric assay, such as the MTT assay.[\[10\]](#) A substance is classified as a skin irritant if the tissue viability is reduced below a certain threshold ($\leq 50\%$ for UN GHS Category 2).[\[3\]](#)[\[11\]](#)

Carcinogenicity Studies (Based on OECD Guideline 451)

The potential of **phenylhydrazine** to cause cancer is evaluated through long-term carcinogenicity studies, guided by protocols such as OECD Test Guideline 451.[\[5\]](#)[\[12\]](#)

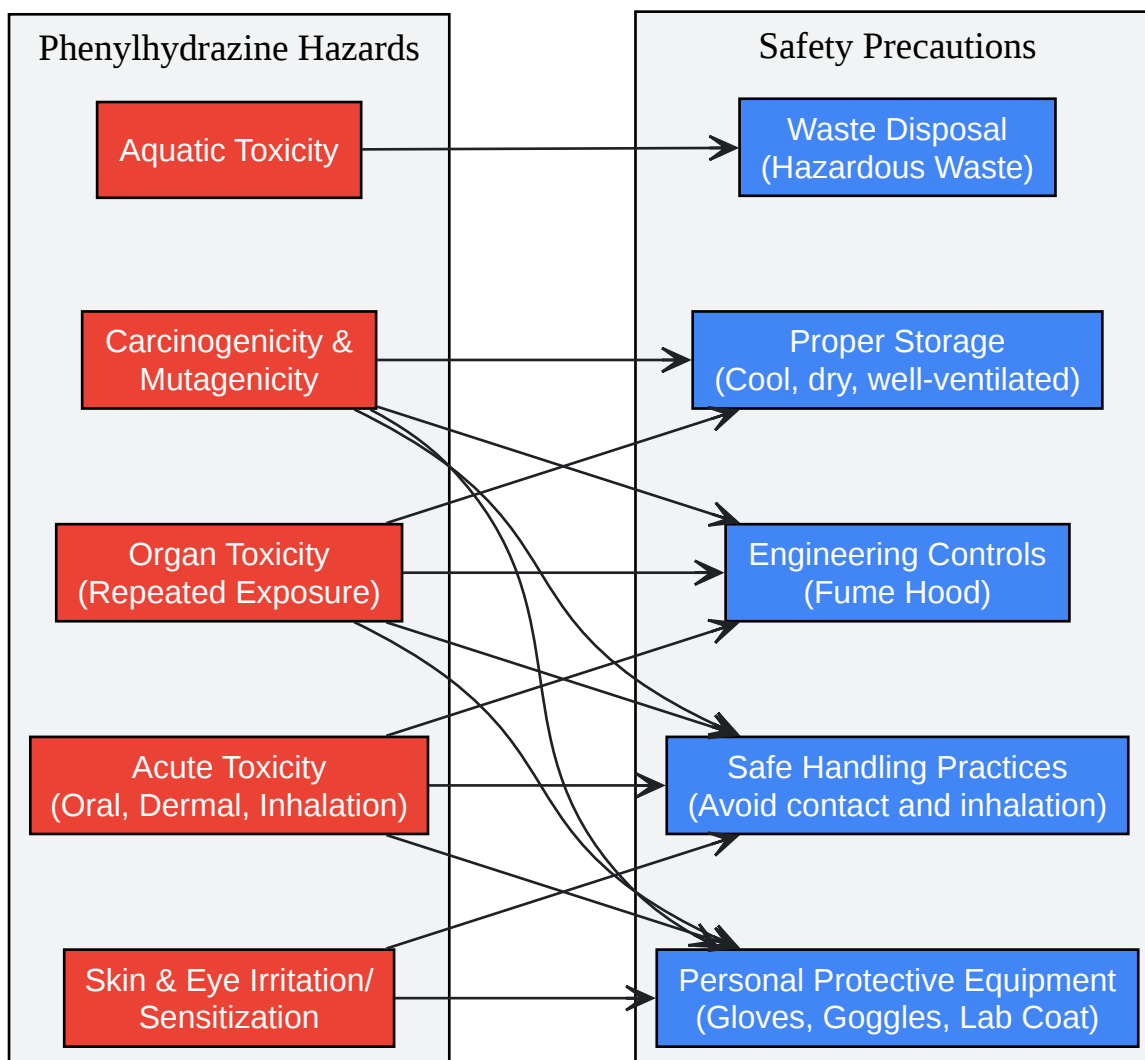
Objective: To observe test animals for a major portion of their lifespan for the development of tumors after exposure to a test substance.[\[13\]](#)

Methodology:

- Animal Selection: Typically, rats and mice are used for these long-term studies.[\[12\]](#)[\[13\]](#)
- Dose Administration: The test substance is administered daily to several groups of animals at different dose levels for a large part of their lifespan (e.g., 18-24 months for rodents).[\[13\]](#)
- Observations: Animals are monitored for signs of toxicity and the development of tumors.[\[1\]](#) Detailed records of clinical observations, body weight, and food consumption are maintained.[\[13\]](#)
- Pathology: At the end of the study, all animals undergo a full necropsy, and tissues are examined histopathologically for evidence of neoplasia.[\[1\]](#)[\[13\]](#)

Hazard and Precaution Visualization

The following diagram illustrates the relationship between the hazards of **phenylhydrazine** and the necessary safety precautions.

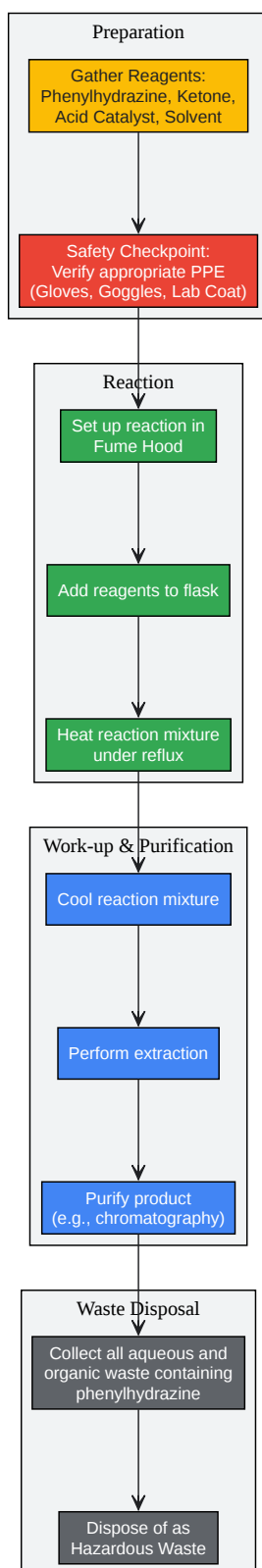


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Relationship between **Phenylhydrazine** Hazards and Safety Precautions.

Experimental Workflow: Fischer Indole Synthesis

The following diagram outlines a typical experimental workflow for a Fischer indole synthesis using **phenylhydrazine**, emphasizing critical safety checkpoints.



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A typical workflow for the Fischer indole synthesis.

Personal Protective Equipment (PPE) and Emergency Procedures

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[3][11]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[4][9]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if working outside of a fume hood or if exposure limits are exceeded.[3][14]

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[13]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Combustible liquid. Emits toxic fumes under fire conditions.[3][14]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Remove all sources of ignition.[14]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][14]
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal as hazardous waste.[3]

Handling and Storage

- Handling: Use only in a chemical fume hood.[11][14] Avoid contact with skin, eyes, and clothing.[4] Do not breathe vapors or mist.[14]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[14] Store away from heat, sparks, and open flames.[14] Incompatible with strong oxidizing agents and lead oxides.[14]

This guide is intended to provide comprehensive safety information for the handling and use of **phenylhydrazine** in a laboratory setting. It is imperative that all users of this chemical familiarize themselves with this information and their institution's specific safety protocols. Always consult the most recent Safety Data Sheet (SDS) for **phenylhydrazine** before use.

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